

# In-Depth Technical Guide: Triethylhexylammonium Bromide Safety Data

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## Compound of Interest

Compound Name: Triethylhexylammonium bromide

Cat. No.: B078111

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Triethylhexylammonium Bromide** (CAS No. 13028-71-2), compiled from various sources. It is intended to inform researchers, scientists, and drug development professionals on the potential hazards, handling, and emergency procedures associated with this compound.

## Chemical Identification and Physical Properties

**Triethylhexylammonium bromide** is a quaternary ammonium salt. Key identification and physical property data are summarized below.

Property	Value
Chemical Name	Triethylhexylammonium bromide
Synonyms	Hexyltriethylammonium bromide
CAS Number	13028-71-2
Molecular Formula	C <sub>12</sub> H <sub>28</sub> BrN
Molecular Weight	266.26 g/mol
Appearance	Solid
Melting Point	114-117 °C
Hygroscopicity	Stable under normal conditions, but noted to be hygroscopic. <a href="#">[1]</a>

## Hazard Identification and GHS Classification

**Triethylhexylammonium bromide** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation and acute oral toxicity.

Hazard Classification	GHS Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin irritation	Category 2	H315: Causes skin irritation
Serious eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)

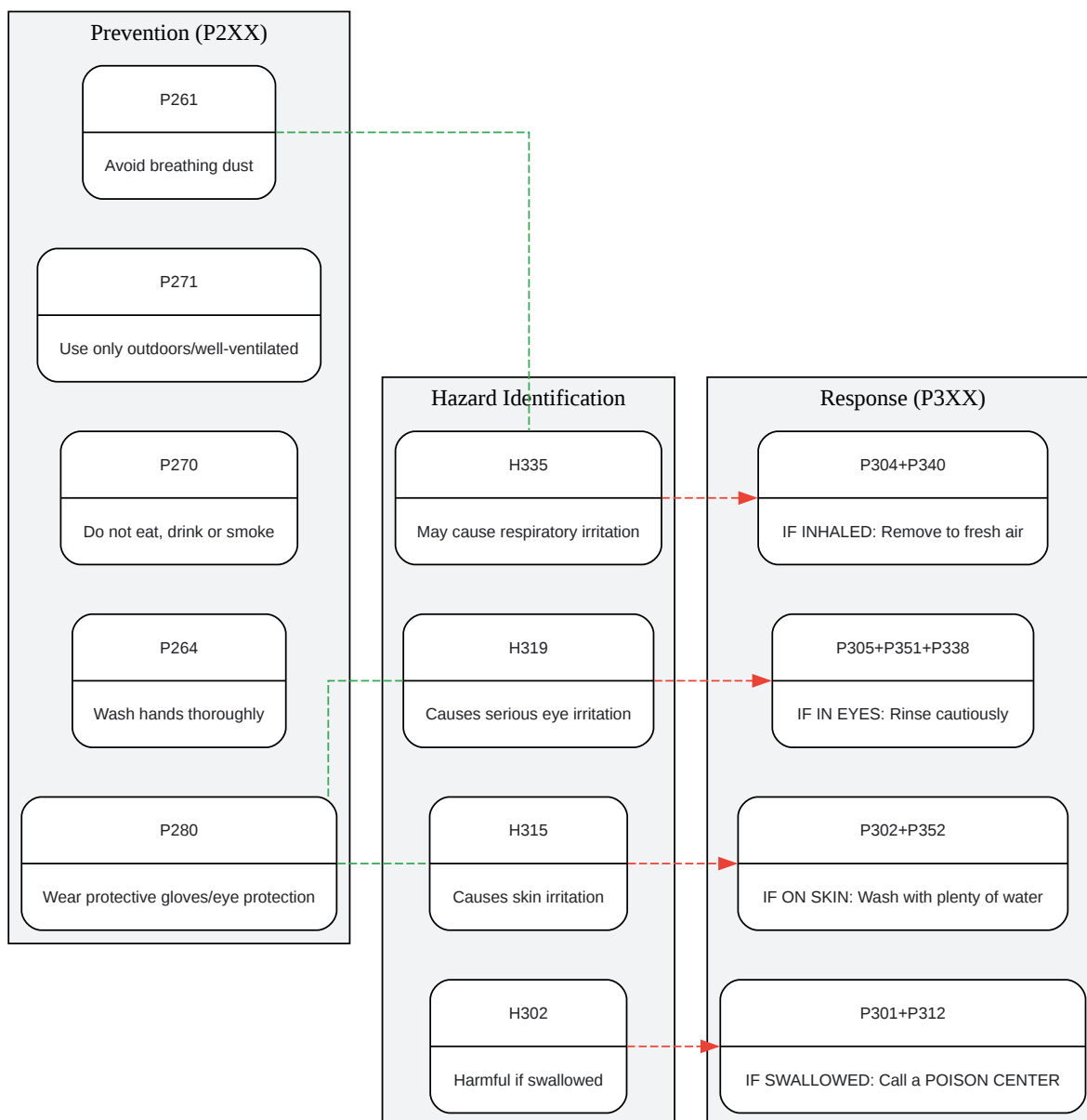
- Signal Word:Warning

#### Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

#### Precautionary Statements:

- Prevention: P261, P264, P270, P271, P280[2]
- Response: P302+P352, P304+P340, P305+P351+P338, P330[2]
- Storage: P403+P233, P405[2]
- Disposal: P501[2]



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### GHS Hazard and Response Workflow

## Toxicological Information

Detailed toxicological studies for **triethylhexylammonium bromide** are not widely available. The primary information is derived from its GHS classification.

Endpoint	Result	Classification
Acute Oral Toxicity	Data not available	Harmful if swallowed (Category 4)
Skin Corrosion/Irritation	Data not available	Causes skin irritation (Category 2)
Serious Eye Damage/Irritation	Data not available	Causes serious eye irritation (Category 2A)
Respiratory/Skin Sensitization	Data not available	Not classified
Germ Cell Mutagenicity	Data not available	Not classified
Carcinogenicity	Data not available	Not classified
Reproductive Toxicity	Data not available	Not classified
Specific Target Organ Toxicity (Single Exposure)	Data not available	May cause respiratory irritation (Category 3)
Specific Target Organ Toxicity (Repeated Exposure)	Data not available	Not classified
Aspiration Hazard	Data not available	Not classified

## Ecological Information

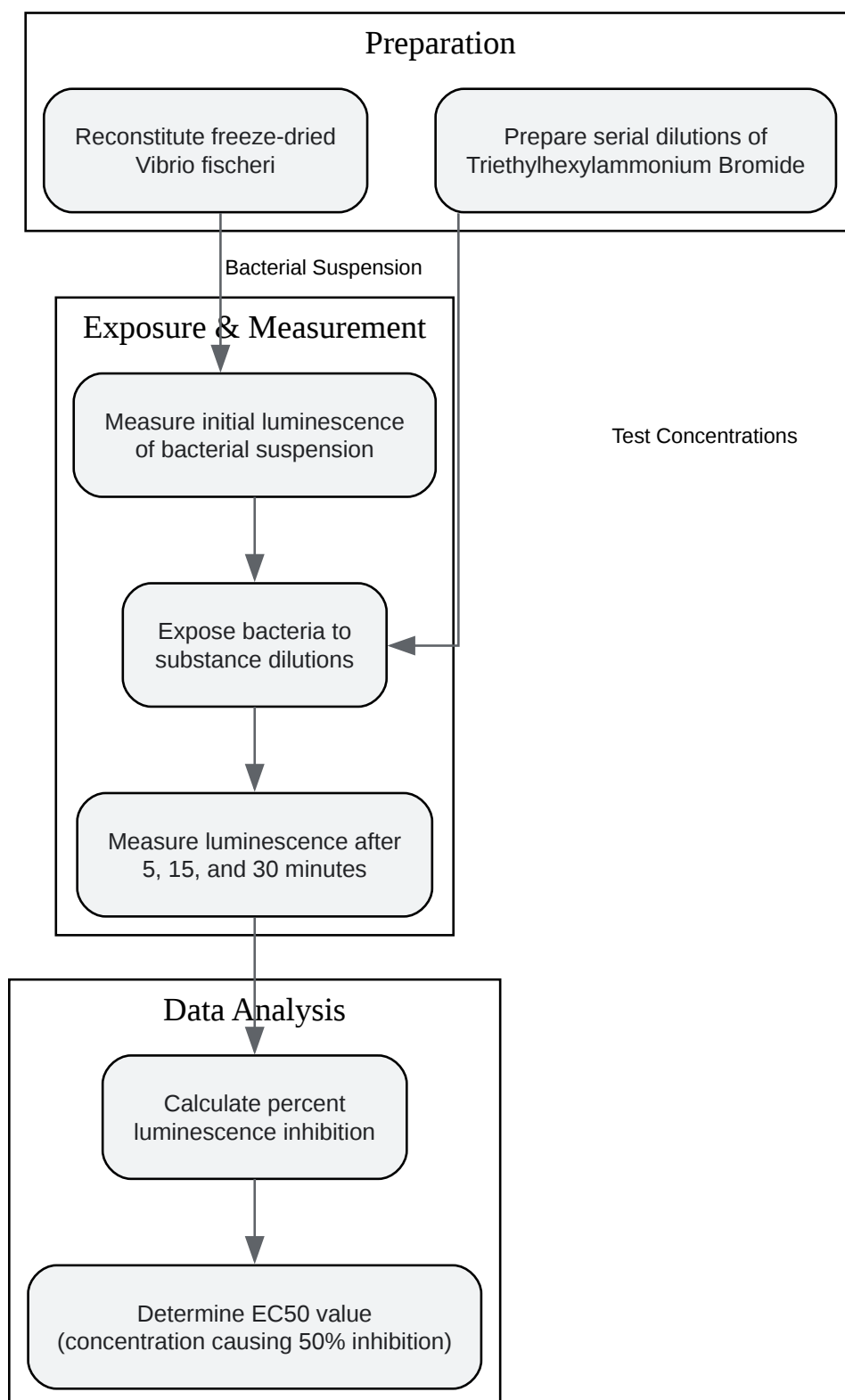
Information on the environmental impact of **triethylhexylammonium bromide** is limited. However, a study on the ecotoxicity of various ionic liquids provides some quantitative data.

Endpoint	Species	Result
Aquatic Toxicity	Vibrio fischeri	log EC <sub>50</sub> = -0.54

EC<sub>50</sub>: The concentration of a substance that causes a 50% effect (in this case, inhibition of bioluminescence) in the test organisms.

## Experimental Protocol: *Vibrio fischeri* Ecotoxicity Assay (General Procedure)

A specific experimental protocol for the cited ecotoxicity value for **triethylhexylammonium bromide** is not available. However, a general protocol for assessing the toxicity of ionic liquids using *Vibrio fischeri* (the Microtox® test) is as follows.[3] This standardized bioassay measures the reduction in luminescence of the marine bacterium *Vibrio fischeri* upon exposure to a toxic substance.[4][5]



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### Vibrio fischeri Ecotoxicity Assay Workflow

## First Aid Measures

The following first aid measures are recommended based on the GHS classification of **triethylhexylammonium bromide**.<sup>[2]</sup>

Exposure Route	First Aid Measures
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center if you feel unwell. <sup>[2]</sup>
Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water. If skin irritation occurs, get medical advice/attention. <sup>[2]</sup>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a physician. <sup>[2]</sup>
Inhalation	Move person to fresh air and keep comfortable for breathing. Call a physician if you feel unwell. <sup>[2]</sup>

## Fire-Fighting Measures

**Triethylhexylammonium bromide** is a combustible solid.

Measure	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	May produce irritating, corrosive, and/or toxic gases in a fire. <sup>[6]</sup> Dusts or fumes may form explosive mixtures in the air. <sup>[6]</sup>
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear. <sup>[1]</sup>



## Handling and Storage

Proper handling and storage are crucial to minimize risks.

Aspect	Recommendation
Handling	Avoid breathing dust.[7] Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke when using this product.[7] Use only in a well-ventilated area.[7] Wear protective gloves, clothing, and eye/face protection.[7]
Storage	Store in a well-ventilated place.[2] Keep container tightly closed.[2] Store locked up.[2] Given its hygroscopic nature, store in a dry environment, in airtight containers.[8][9]

## Exposure Controls and Personal Protection

Control	Recommendation
Engineering Controls	Use in a well-ventilated area, preferably in a chemical fume hood.[1] Ensure eyewash stations and safety showers are readily available.[1]
Eye/Face Protection	Wear chemical safety goggles or a face shield.[1]
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[6]
Respiratory Protection	If dust is generated and engineering controls are insufficient, use a NIOSH-approved particulate respirator.

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). The information has been compiled

from various sources and may not be exhaustive. Users should always consult the most current SDS for this compound from their supplier and conduct a thorough risk assessment before use.

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